

Personal protective equipment for handling Glucocheirolin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glucocheirolin*

Cat. No.: *B15586986*

[Get Quote](#)

Essential Safety and Handling of Glucocheirolin

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Glucocheirolin**, including operational and disposal plans.

Glucocheirolin is a member of the glucosinolate family, a class of sulfur-containing glycosides found in cruciferous plants. While comprehensive safety data for **Glucocheirolin** is not readily available, a cautious approach based on the handling of similar laboratory chemicals is recommended. The primary concern with glucosinolates is their potential hydrolysis into isothiocyanates, which can be reactive and may present health hazards.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Glucocheirolin** is provided below.

| Property | Value | Source |
|--------------------|---|------------------|
| Molecular Formula | C ₁₁ H ₂₁ NO ₁₁ S ₃ | PubChem[1] |
| Molecular Weight | 439.5 g/mol | PubChem[1] |
| Appearance | Solid | PubChem[1] |
| Melting Point | 168 °C | PubChem[1] |
| Solubility | Soluble in water | BioCrick[2] |
| Storage Conditions | Store at < -15°C in a dry and dark place. | Extrasynthese[3] |
| Synonyms | 3-(Methylsulfonyl)propylglucosinolate potassium salt | BioCrick[2] |

Personal Protective Equipment (PPE)

Given the absence of a specific Safety Data Sheet (SDS) for **Glucocheirolin**, the following PPE is recommended as a minimum standard for handling the compound in a laboratory setting. These recommendations are based on general best practices for handling chemical reagents and information for related compounds.

| PPE Category | Recommended Equipment |
|------------------------|---|
| Eye/Face Protection | Tightly fitting safety goggles or a face shield that protects the entire face from splashes should be worn.[4] If respiratory protection is also required, a combination of goggles and a respirator, or a full-face mask, should be used.[4][5] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. The greatest danger when handling chemicals is to the hands, and appropriate gloves are essential.[4] |
| Body Protection | A laboratory coat or a long-sleeved overall is required. For handling larger quantities or when there is a significant risk of splashing, a chemical-resistant apron or suit should be considered.[4] |
| Respiratory Protection | If handling the powder outside of a fume hood or if aerosolization is possible, a certified filtering half mask (or a half mask with appropriate filters) should be used.[4] Full-face masks or respirator hoods with suitable filters also provide adequate protection.[4] |
| Foot Protection | Closed-toe shoes are mandatory in a laboratory setting. |

Experimental Protocols: Safe Handling and Disposal

The following step-by-step procedures are designed to ensure the safe handling and disposal of **Glucocheirolin**.

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is correctly worn.

- Conduct all handling of solid **Glucocheirolin** within a certified chemical fume hood to minimize inhalation exposure.
- Use a dedicated, clean spatula and weighing vessel.
- Avoid raising dust. If the compound is a fine powder, handle it with extra care.

2. Dissolving the Compound:

- When dissolving **Glucocheirolin**, add the solid to the solvent slowly to avoid splashing.
- As **Glucocheirolin** is soluble in water, be aware of potential hydrolysis, which may release isothiocyanates. Perform this step in a fume hood.

3. Experimental Use:

- Keep containers of **Glucocheirolin** sealed when not in use.
- Clearly label all solutions containing **Glucocheirolin**.
- In the event of a spill, follow the emergency procedures outlined below.

4. Disposal Plan:

- All waste materials contaminated with **Glucocheirolin**, including empty containers, used PPE, and contaminated labware, should be disposed of as chemical waste.
- Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of **Glucocheirolin** down the drain.
- Contaminated washing water should be retained and disposed of as chemical waste.^[6]

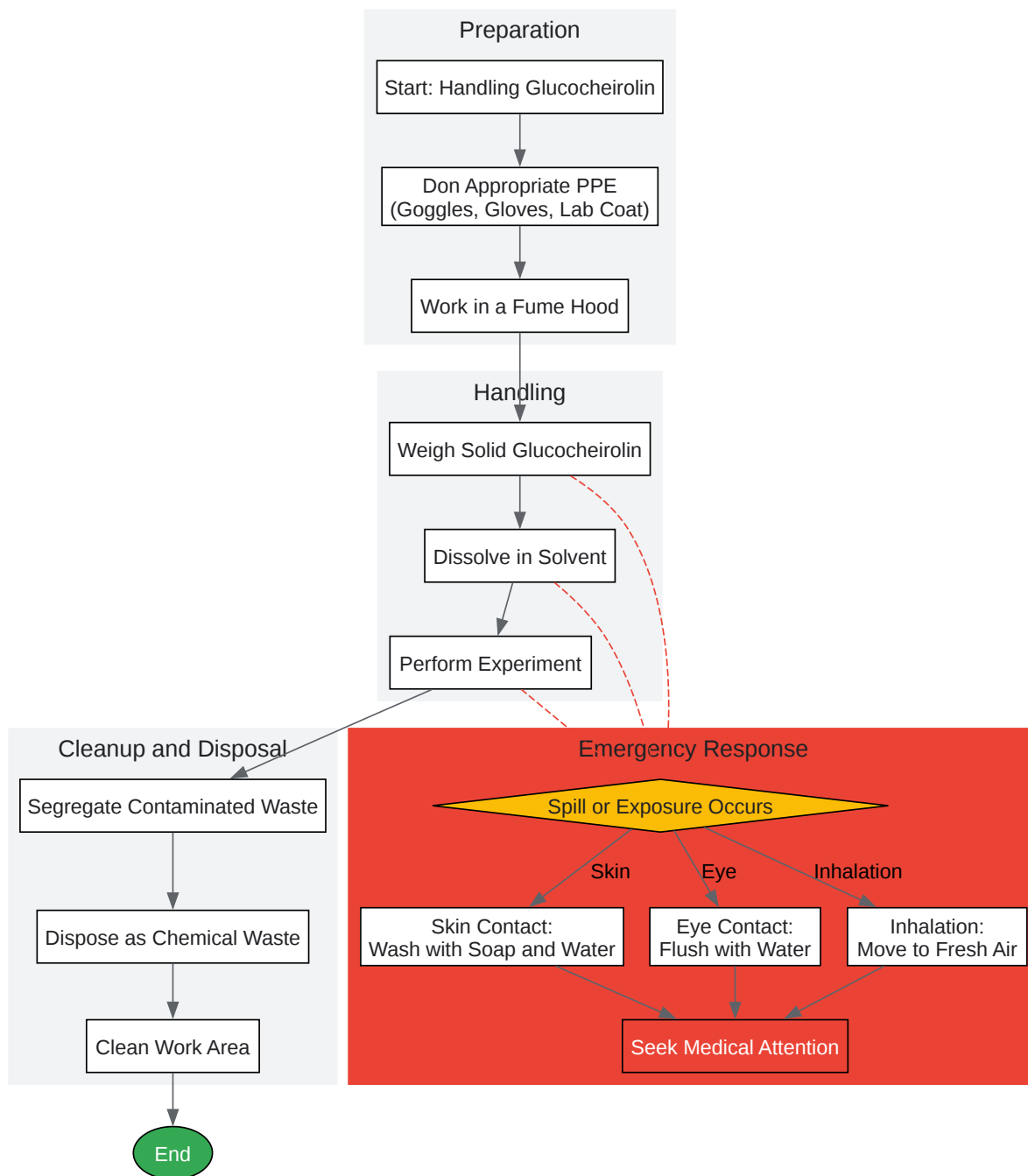
5. Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water. Seek medical attention.

Workflow for Safe Handling of Glucocheirolin

Safe Handling and Emergency Response for Glucocheirolin

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and emergency response procedures for **Glucocheirolin**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glucocheirolin | C₁₁H₂₁NO₁₁S₃ | CID 9573943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Glucocheirolin | CAS:15592-36-6 | Miscellaneous | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. extrasynthese.com [extrasynthese.com]
- 4. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 5. bvl.bund.de [bvl.bund.de]
- 6. carlroth.com:443 [carlroth.com:443]
- To cite this document: BenchChem. [Personal protective equipment for handling Glucocheirolin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586986#personal-protective-equipment-for-handling-glucocheirolin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com